

An In-Depth Technical Guide to 13-O-Deacetyltaxumairol Z

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Compound of Interest

Compound Name: 13-O-Deacetyltaxumairol Z

Cat. No.: B1151818

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and inferred biological context of **13-O-Deacetyltaxumairol Z**, a taxoid compound isolated from *Taxus mairei*. Due to the limited publicly available data specific to this molecule, this guide supplements known information with established knowledge of the broader taxane class of compounds, offering a valuable resource for researchers in natural product chemistry and oncology.

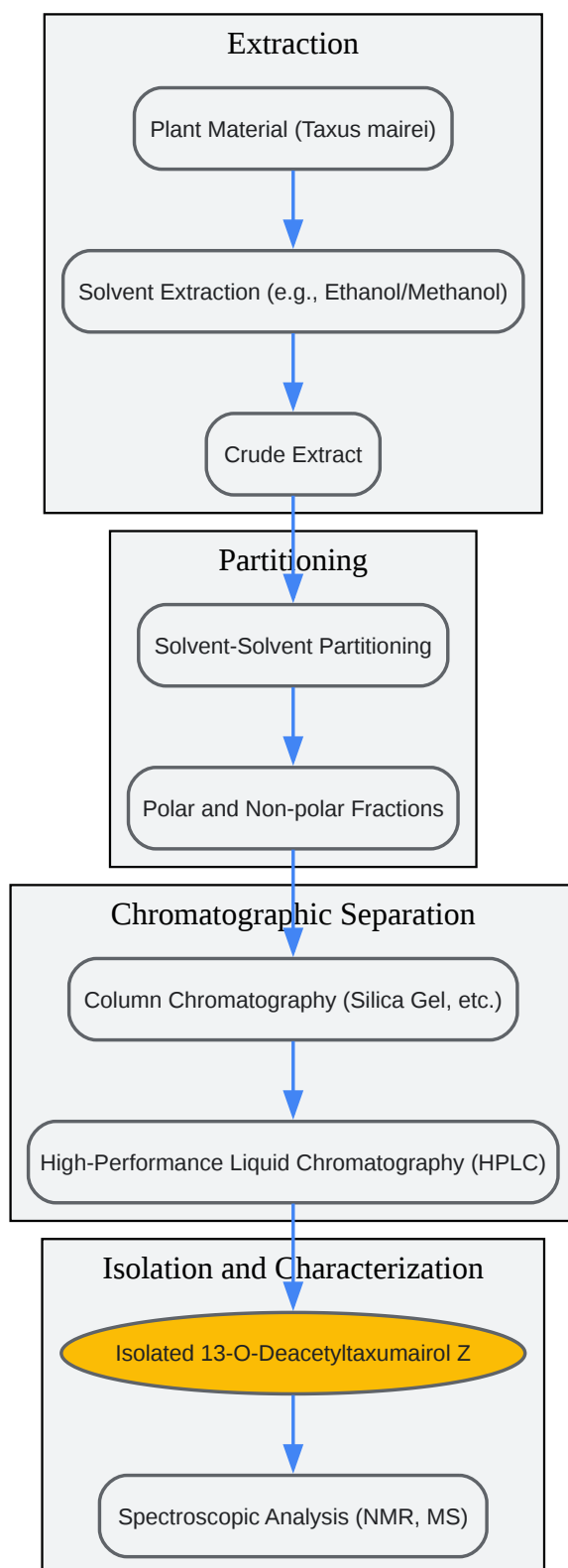
Core Molecular Data

13-O-Deacetyltaxumairol Z is a complex diterpenoid belonging to the taxane family, which includes the prominent anticancer drug Paclitaxel (Taxol). The fundamental physicochemical properties of **13-O-Deacetyltaxumairol Z** are summarized below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₄₀ O ₁₂	[1][2]
Molecular Weight	604.649 g/mol	[1]
CAS Number	220935-39-7	[1][2]

General Experimental Protocols

While the specific, detailed experimental protocol for the isolation of **13-O-Deacetyltaxumairol Z** is not readily available in public literature, a general methodology can be inferred from studies on related taxoids isolated from *Taxus* species. The following represents a typical workflow for the extraction and purification of taxane diterpenoids.



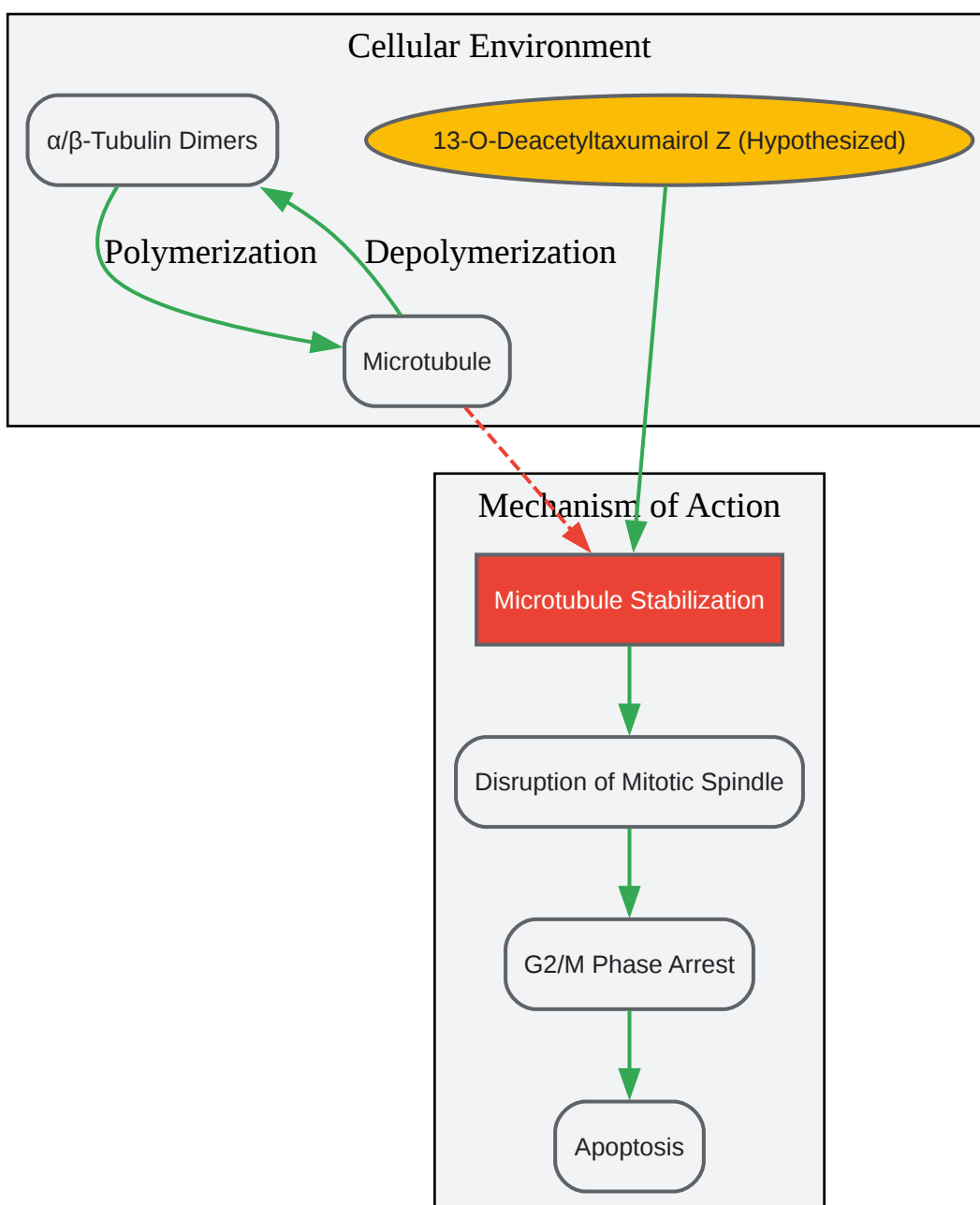
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Figure 1: Generalized workflow for the isolation of taxoids from *Taxus* species.

Biological Activity and Mechanism of Action

Specific biological activity data for **13-O-Deacetyltaxumairol Z** is not extensively documented. However, numerous taxoids isolated from *Taxus mairei* have demonstrated significant cytotoxic effects against a variety of cancer cell lines[3]. For instance, other taxane diterpenoids from this species have shown potent activity against human colon carcinoma cells[2].

The primary mechanism of action for the taxane class of compounds, most notably Paclitaxel, involves the stabilization of microtubules. This interference with microtubule dynamics disrupts mitotic spindle formation, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis. It is plausible that **13-O-Deacetyltaxumairol Z** shares a similar mechanism of action.



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Figure 2: Hypothesized signaling pathway for **13-O-Deacetyltaxumairol Z** based on the known mechanism of taxoids.

Future Directions

The unique structure of **13-O-Deacetyltaxumairol Z** warrants further investigation to elucidate its specific biological activities and mechanism of action. Future research should focus on:

- Total Synthesis: Development of a synthetic route to enable the production of larger quantities for extensive biological screening.
- Cytotoxicity Screening: Evaluation of its efficacy against a broad panel of cancer cell lines.
- Mechanism of Action Studies: Detailed investigation into its interaction with microtubules and other potential cellular targets.
- Structure-Activity Relationship (SAR) Studies: Comparison of its activity with other taxoids to understand the contribution of its specific functional groups to its biological profile.

This guide serves as a foundational document for researchers interested in **13-O-Deacetyltaxumairol Z**. While specific data remains limited, the information presented, contextualized within the broader family of taxane diterpenoids, provides a solid starting point for future research and development efforts.

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References

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